

Application Notes and Protocols: ML094 Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML094

Cat. No.: B1663232

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These application notes provide detailed protocols for the preparation and storage of stock solutions of **ML094**, a potent and selective inhibitor of 15-lipoxygenase-1 (15-LOX-1). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Introduction to ML094

ML094, with the chemical name 4-(5-(Naphthalen-1-yl)-1,3,4-oxadiazol-2-ylthio)but-2-ynylthiophene-2-carboxylate, is a potent and highly selective inhibitor of human 15-lipoxygenase-1 (15-LOX-1). It has been identified as a valuable tool for studying the role of 15-LOX-1 in various physiological and pathological processes. Notably, while potent in biochemical assays, **ML094** has been reported to exhibit limited activity in cell-based assays. This may be attributed to factors such as poor cell permeability or potential hydrolysis of its ester moiety within the cellular environment. Researchers should consider these characteristics when designing experiments.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative information for preparing and storing **ML094**.

Parameter	Value	Notes
Solubility in DMSO	≥ 10 mg/mL	Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions.
Recommended Stock Concentration	10 mM	A 10 mM stock solution is a common starting point for most in vitro assays.
Storage of Solid Compound	-20°C	Store the lyophilized powder at -20°C for long-term stability.
Storage of Stock Solution	-20°C or -80°C	Aliquot and store at -20°C for short-term use or -80°C for long-term storage.

Experimental Protocols

Preparation of a 10 mM ML094 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML094** in DMSO.

Materials:

- **ML094** (lyophilized powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibrate:** Allow the vial of **ML094** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **ML094** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight to be confirmed by the user from the specific batch's Certificate of Analysis), weigh out the corresponding mass of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **ML094** powder. For instance, if you weighed out the mass for 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental requirements.
- **Labeling:** Clearly label each aliquot with the compound name (**ML094**), concentration (10 mM), solvent (DMSO), and the date of preparation.

Storage of ML094

Proper storage is critical to maintain the stability and activity of **ML094**.

Solid Compound:

- Store the lyophilized powder in a tightly sealed container at -20°C.
- Protect from light and moisture.

Stock Solution:

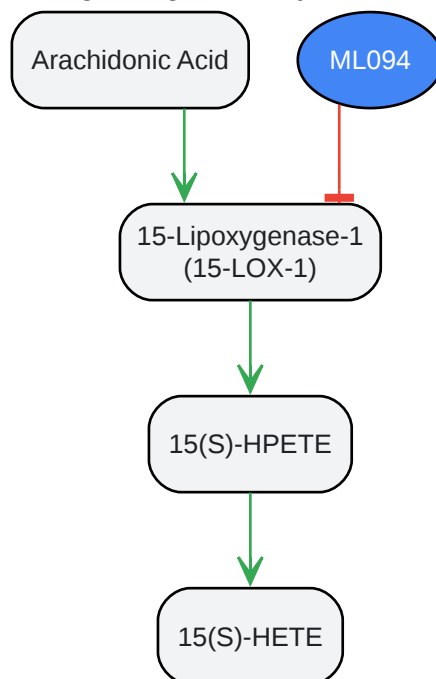
- For short-term storage (up to 1 month), store the DMSO stock solution aliquots at -20°C.^[1]
- For long-term storage (up to 6 months), store the aliquots at -80°C.^[1]

- Crucially, avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.^[1] Use a fresh aliquot for each experiment.

Visualizations

Signaling Pathway of ML094 Action

Simplified Signaling Pathway of ML094 Action

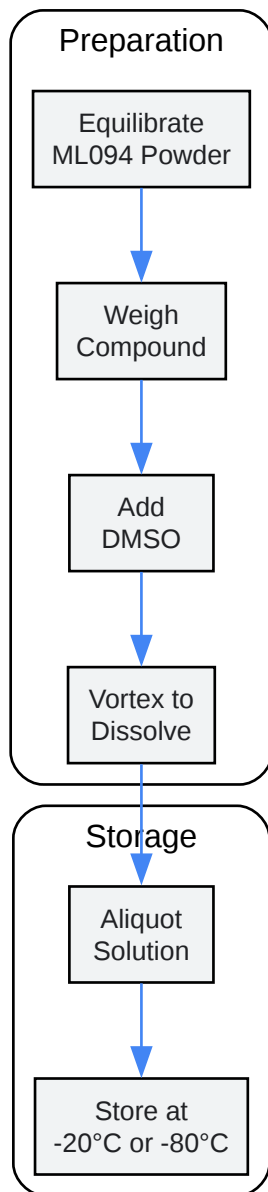


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Caption: **ML094** inhibits the enzymatic activity of 15-LOX-1.

Experimental Workflow for Stock Solution Preparation

Workflow for ML094 Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **ML094** stock solution.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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